

VU534 CAS number and molecular weight

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Compound of Interest

Compound Name: VU534

Cat. No.: B2762058

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VU534: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This document provides a concise technical summary of **VU534**, a novel small molecule activator of N-acyl-phosphatidylethanolamine hydrolyzing phospholipase D (NAPE-PLD). All quantitative data is presented in a structured format for clarity and ease of comparison.

Core Compound Properties

Property	Value	Source
CAS Number	923509-20-0	[1] [2] [3] [4] [5]
Molecular Weight	447.55 g/mol	[2] [6]
Molecular Formula	C21H22FN3O3S2	[2] [4] [5] [7]
IUPAC Name	N-(5,7-dimethylbenzo[d]thiazol-2-yl)-1-((4-fluorophenyl)sulfonyl)piperidine-4-carboxamide	[2]
Synonyms	VU-534, VU 534, N-(5,7-Dimethyl-2-benzothiazolyl)-1-[(4-fluorophenyl)sulfonyl]-4-piperidinecarboxamide	[2]

Biological Activity

VU534 is a potent and selective allosteric activator of NAPE-PLD with an EC₅₀ of 0.30 μ M.[1][3][4][6][7] It has been shown to enhance efferocytosis, the process of removing apoptotic cells, by macrophages.[1][3][4] Notably, **VU534** also exhibits dual inhibitory activity against fatty acid amide hydrolase (FAAH) and soluble epoxide hydrolase (sEH) with an IC₅₀ of 1.2 μ M for sEH.[5][6][7]

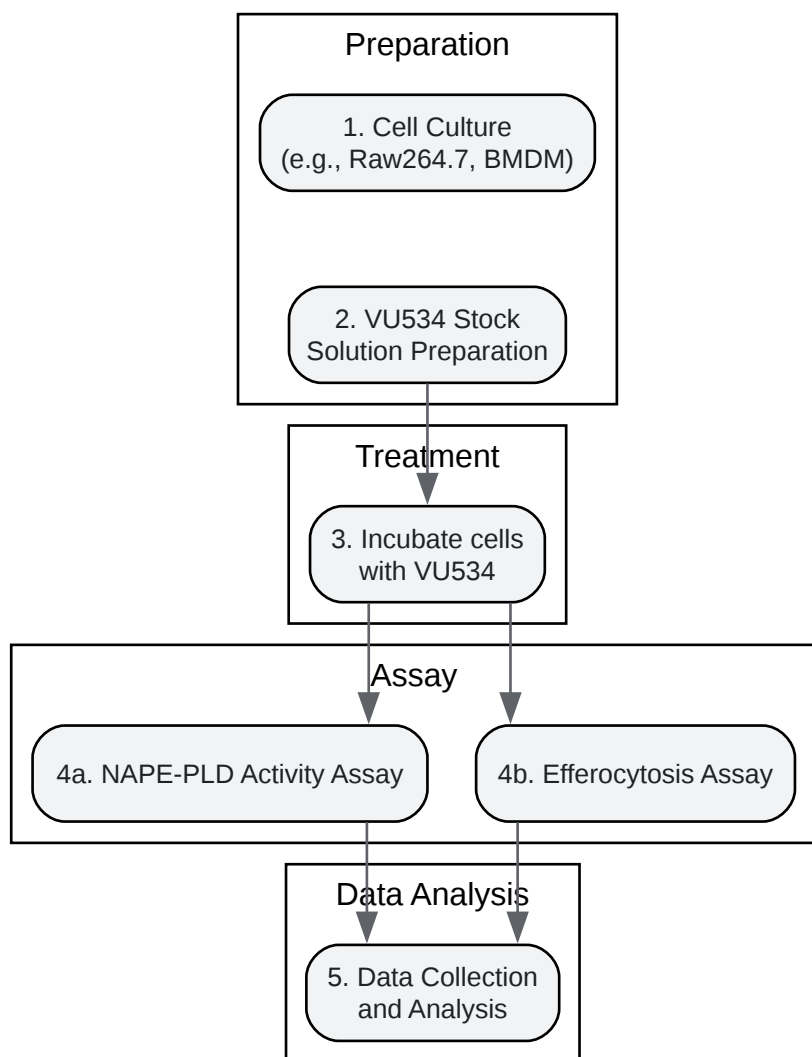
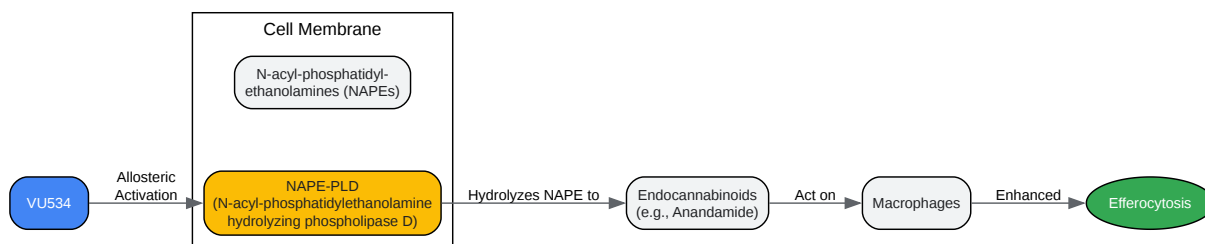
Experimental Data

Cell Line	Assay	Effect	Concentration	Time
Raw264.7	NAPE-PLD Activity	Increased	3-30 μ M	1 h
HepG2	NAPE-PLD Activity	Increased (EC ₅₀ = 1.5 μ M)	-	1 h
HepG2 & Raw264.7	Cytotoxicity	Minimal	up to 30 μ M	24 h
Bone-marrow-derived macrophages	Efferocytosis	Significantly enhanced	10 μ M	6 h

This data is compiled from in vitro studies.[6]

Signaling Pathway and Experimental Workflow

The following diagrams illustrate the mechanism of action of **VU534** and a general experimental workflow for assessing its activity.



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